

Gas chromatography-mass spectrometry (GC-MS) analysis of cis-3-Hexenyl isovalerate

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Compound of Interest

Compound Name: *cis-3-Hexenyl isovalerate*

Cat. No.: B3028836

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Application Notes for the GC-MS Analysis of cis-3-Hexenyl Isovalerate

Introduction

Cis-3-Hexenyl isovalerate (CAS Registry Number: 35154-45-1) is an organic compound classified as a fatty acid ester.^[1] It is a colorless liquid known for its powerful, sweet, green apple-like odor with buttery and creamy notes.^{[2][3]} This compound is utilized as a flavoring agent in the food and beverage industry and as a fragrance ingredient in cosmetics and personal care products.^[4] Gas chromatography-mass spectrometry (GC-MS) is a robust analytical technique for the identification and quantification of volatile and semi-volatile compounds like **cis-3-Hexenyl isovalerate**.^[5] These application notes provide a comprehensive overview and detailed protocols for the analysis of **cis-3-Hexenyl isovalerate** using GC-MS.

Compound Information

Property	Value
Molecular Formula	C11H20O2[6]
Molecular Weight	184.2753 g/mol [6]
CAS Registry Number	35154-45-1[6]
Appearance	Colorless liquid[3]
Odor	Powerful, sweet, green odor of apple[2]
Boiling Point	224.17 °C (Predicted)[4]
Solubility	Insoluble in water; soluble in alcohol[4]

Principle of GC-MS Analysis

Gas chromatography (GC) separates volatile and semi-volatile compounds in a sample based on their physical and chemical properties. The sample is vaporized and carried by an inert gas (mobile phase) through a heated column containing a stationary phase. Compounds interact differently with the stationary phase, leading to their separation. As the separated compounds elute from the column, they enter the mass spectrometer (MS), which ionizes the molecules and separates the resulting ions based on their mass-to-charge ratio (m/z). The resulting mass spectrum provides a unique fragmentation pattern that acts as a "fingerprint" for compound identification.

Applications

- **Quality Control in Food and Beverage:** To ensure the correct concentration of **cis-3-Hexenyl isovalerate** is present in products for consistent flavor profiles.
- **Fragrance Industry:** To verify the purity and concentration of **cis-3-Hexenyl isovalerate** in perfumes and other scented products.
- **Research and Development:** In the development of new food products, beverages, and fragrances.
- **Metabolomics:** As a volatile organic compound (VOC), it can be analyzed in studies of biological systems.

Experimental Protocols

Sample Preparation

The choice of sample preparation technique depends on the sample matrix. The goal is to extract and concentrate **cis-3-Hexenyl isovalerate** while removing interfering compounds.

a. Liquid-Liquid Extraction (LLE)

This technique is suitable for separating analytes based on their solubility in different immiscible solvents.[5]

- Protocol:
 - Mix the sample with two immiscible solvents (e.g., an aqueous sample with an organic solvent like dichloromethane or hexane).[5]
 - Agitate the mixture vigorously to allow for the transfer of **cis-3-Hexenyl isovalerate** into the organic layer.
 - Allow the layers to separate.
 - Collect the organic layer containing the analyte.
 - If necessary, concentrate the extract using a gentle stream of nitrogen gas (nitrogen blowdown).[7]
 - Reconstitute the dried extract in a suitable volatile solvent for GC-MS analysis.[8]

b. Solid-Phase Microextraction (SPME)

SPME is a solvent-free technique ideal for extracting volatile and semi-volatile compounds from liquid or headspace samples.[9]

- Protocol:
 - Place the sample in a sealed vial.

- Expose a fused silica fiber coated with a suitable polymer to the headspace above the sample or directly immerse it in the liquid.[9]
- Allow the analytes to partition onto the fiber for a defined period.
- Retract the fiber and introduce it directly into the hot GC injection port for thermal desorption of the analytes onto the column.[9]

c. Headspace Sampling

This technique is used for the analysis of volatile compounds in a sample without direct injection of the sample matrix.[5]

- Protocol:
 - Place the liquid or solid sample in a sealed vial and heat it to allow volatile compounds to vaporize into the headspace.[5]
 - Directly inject a known volume of the headspace gas into the GC.

GC-MS Instrumentation and Parameters

The following table outlines typical GC-MS parameters for the analysis of **cis-3-Hexenyl isovalerate**. These may need to be optimized for specific instruments and applications.

Parameter	Recommended Setting
Gas Chromatograph	
Column	Non-polar capillary column (e.g., HP-5, DB-1-MS, CP Sil 8 CB)[10]
Column Dimensions	30 m length x 0.25 mm I.D. x 0.25 µm film thickness[10]
Carrier Gas	Helium or Hydrogen[10]
Flow Rate	1.0 - 1.5 mL/min
Injector Temperature	250 °C
Injection Volume	1 µL
Injection Mode	Splitless or Split (e.g., 20:1)
Oven Temperature Program	Initial temp: 50-70°C, hold for 2-4 min, ramp at 3-5°C/min to 230-290°C, hold for 10-35 min[10]
Mass Spectrometer	
Ionization Mode	Electron Ionization (EI)
Ionization Energy	70 eV[11]
Ion Source Temperature	230 °C[12]
Transfer Line Temp.	280 °C[12]
Mass Range	m/z 40-400
Scan Mode	Full Scan for qualitative analysis, Selected Ion Monitoring (SIM) for quantitative analysis

Data Analysis and Quantitation

- Qualitative Analysis: Identify **cis-3-Hexenyl isovalerate** by comparing its retention time and mass spectrum with that of a known standard or a reference library such as the NIST Mass Spectral Library. The mass spectrum of **cis-3-Hexenyl isovalerate** will show characteristic fragment ions.

- Quantitative Analysis: Prepare a calibration curve using standard solutions of **cis-3-Hexenyl isovalerate** of known concentrations. Plot the peak area of a characteristic ion against the concentration. Use this curve to determine the concentration of **cis-3-Hexenyl isovalerate** in unknown samples.

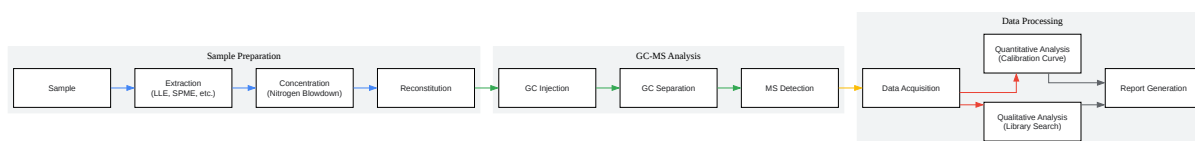
Quantitative Data Summary

The following table is an example of how to structure quantitative data for a calibration curve.

Concentration (µg/mL)	Peak Area (Arbitrary Units)
1	15,000
5	75,000
10	150,000
25	375,000
50	750,000

Visualizations

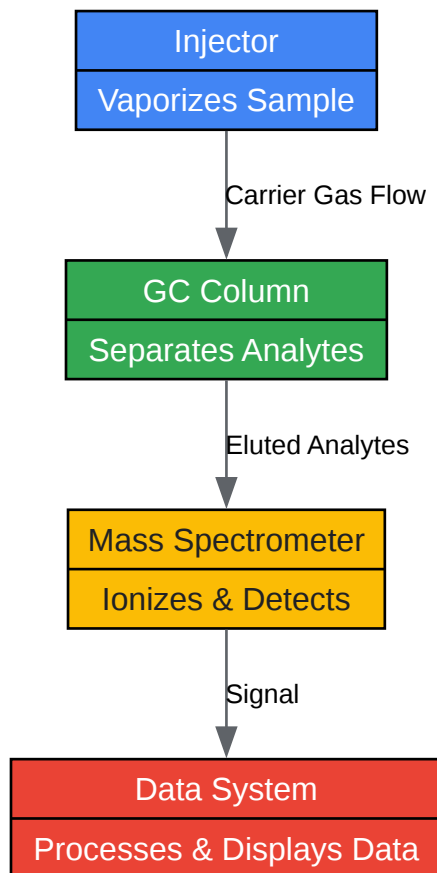
Experimental Workflow



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Caption: Workflow for GC-MS analysis of **cis-3-Hexenyl isovalerate**.

Logical Relationship of GC-MS Components



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